

TLR7 agonist 6 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TLR7 agonist 6

Cat. No.: B12393465

[Get Quote](#)

In-Depth Technical Guide: TLR7 Agonist 6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Toll-like Receptor 7 (TLR7) agonist, compound 6. It includes key molecular data, signaling pathways, and experimental considerations for its application in research and drug development.

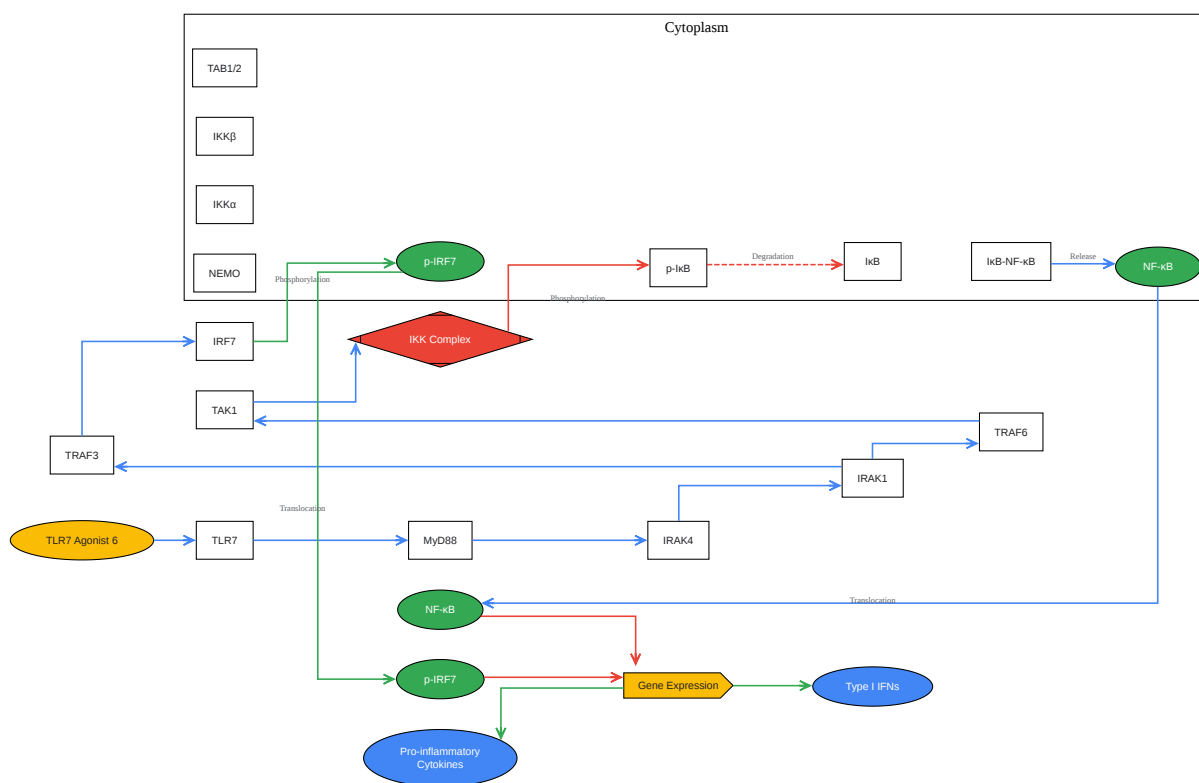
Core Molecular Data

TLR7 agonist 6 is a potent activator of the TLR7 receptor, a key component of the innate immune system. Its fundamental molecular characteristics are summarized below.

Property	Value	Reference
Molecular Weight	486.57 g/mol	[1][2]
Molecular Formula	C27H30N6O3	[1][2]
CAS Number	2380231-86-5	[1]
Appearance	White to off-white solid	
EC50	1.0 nM	

TLR7 Signaling Pathway Activation

Upon binding to TLR7 in the endosome, **TLR7 agonist 6** initiates a signaling cascade that leads to the production of type I interferons (IFNs) and other pro-inflammatory cytokines. This pathway is crucial for antiviral and antitumor immune responses.



[Click to download full resolution via product page](#)

Caption: TLR7 signaling cascade initiated by **TLR7 agonist 6**.

Experimental Protocols

In Vitro TLR7 Activation Assay

This protocol outlines a general procedure for assessing the in vitro activity of **TLR7 agonist 6** using a reporter cell line.

1. Cell Culture:

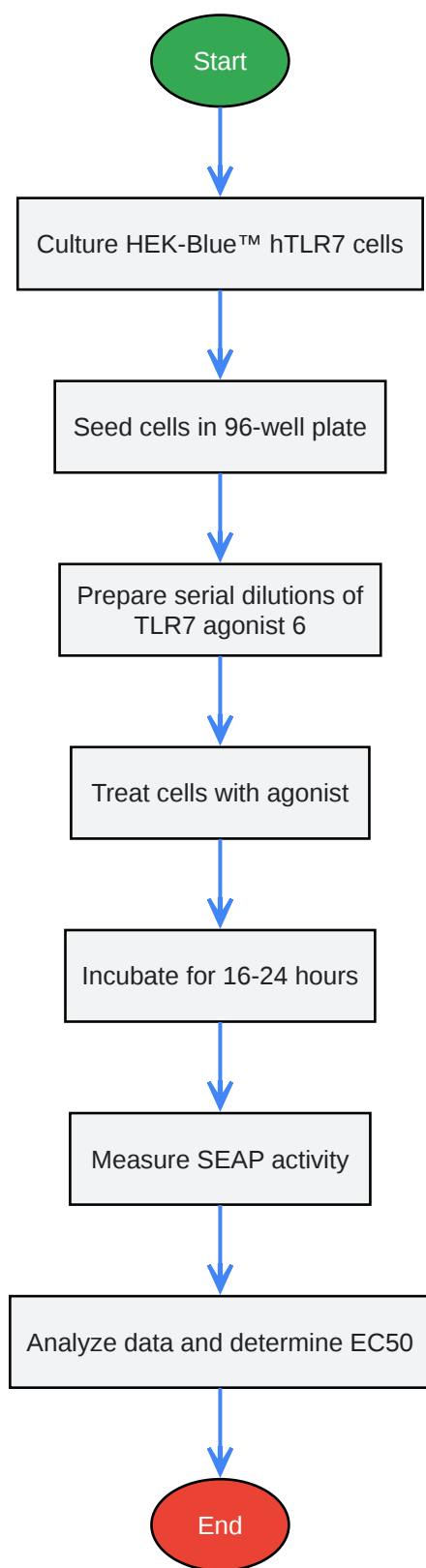
- Culture HEK-Blue™ hTLR7 cells (or a similar reporter cell line expressing human TLR7 and a secreted alkaline phosphatase (SEAP) reporter gene under the control of an NF-κB-inducible promoter) according to the manufacturer's instructions.
- Maintain cells in a humidified incubator at 37°C with 5% CO₂.

2. Assay Procedure:

- Seed cells in a 96-well plate at a density of 5×10^4 cells/well and incubate overnight.
- Prepare serial dilutions of **TLR7 agonist 6** in cell culture medium. Recommended concentration range: 1 pM to 10 μM.
- Remove the culture medium from the cells and add 180 μL of fresh medium.
- Add 20 μL of the diluted **TLR7 agonist 6** or control (vehicle) to the appropriate wells.
- Incubate the plate for 16-24 hours at 37°C.

3. Data Analysis:

- After incubation, measure the SEAP activity in the cell supernatant using a suitable substrate (e.g., QUANTI-Blue™).
- Read the absorbance at the appropriate wavelength (e.g., 620-655 nm).
- Plot the absorbance values against the logarithm of the agonist concentration and determine the EC₅₀ value using a non-linear regression analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for in vitro TLR7 activation assay.

Disclaimer

This document is intended for research and informational purposes only. The experimental protocols provided are general guidelines and may require optimization for specific experimental conditions. Always follow appropriate laboratory safety procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. TLR7 agonist 6 | C27H30N6O3 | CID 153355950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [TLR7 agonist 6 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12393465#tlr7-agonist-6-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com